

# Repaglinide M2-D5: A Technical Guide for Researchers

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This technical guide provides an in-depth overview of **Repaglinide M2-D5**, a critical tool in the pharmacokinetic analysis of the anti-diabetic drug Repaglinide. This document outlines its physicochemical properties, its role within the metabolic pathway of the parent drug, and a representative experimental protocol for its use as an internal standard in quantitative analysis.

## Physicochemical Properties of Repaglinide M2-D5

**Repaglinide M2-D5** is the stable isotope-labeled form of Repaglinide M2, which is a major metabolite of Repaglinide. The incorporation of five deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based bioanalytical methods.

Property	Value
CAS Number	Not Available
Molecular Formula	C27H31D5N2O6
Molecular Weight	489.62 g/mol

## **Metabolic Pathway of Repaglinide**

Repaglinide undergoes extensive hepatic metabolism primarily through the cytochrome P450 enzyme system. The two main enzymes responsible for its biotransformation are CYP3A4 and

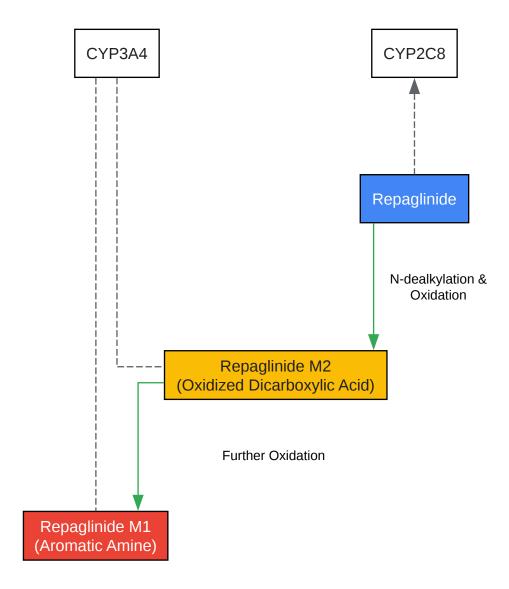




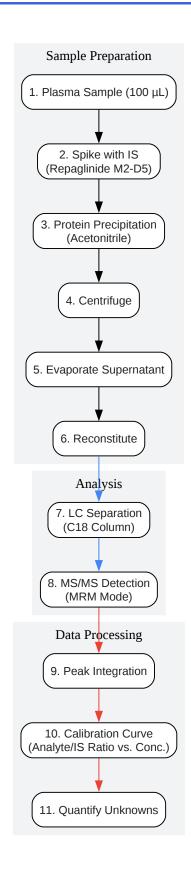


CYP2C8.[1] CYP3A4 primarily catalyzes the N-dealkylation to form the M2 metabolite (an oxidized dicarboxylic acid) and further oxidation to the M1 metabolite (an aromatic amine).[1] These metabolites are pharmacologically inactive and are primarily excreted in the feces via bile.[1] The use of a stable isotope-labeled internal standard, such as **Repaglinide M2-D5**, is crucial for accurately quantifying the formation of these metabolites in biological matrices.









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